

Health and safety information for Pigment Red 21

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Compound of Interest

Compound Name: Pigment Red 21

Cat. No.: B1360073

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An In-depth Technical Guide to the Health and Safety of **Pigment Red 21**

This technical guide provides a comprehensive overview of the health and safety information for **Pigment Red 21** (CAS No. 6410-26-0), intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and technical sources.

Chemical and Physical Properties

Pigment Red 21 is a monoazo organic pigment known for its vibrant yellowish-red hue.^[1] It is synthetically produced and used widely in paints, coatings, printing inks, and textiles.^{[1][2][3]} At room temperature, it exists as a reddish, odorless powder.^[2]

Table 1: Physical and Chemical Properties of **Pigment Red 21**

Property	Value	References
CAS Number	6410-26-0	[1][4][5]
EC Number	229-096-4	[1][4][6]
C.I. Number	12300	[1][6]
Chemical Formula	C ₂₃ H ₁₆ ClN ₃ O ₂	[1][4][5]
Molecular Weight	401.84 g/mol / 401.85 g/mol	[4][5][6]
Appearance	Red powder	[2][7]
Odor	Odorless / Minimal odor	[2][7]
pH Value	6.0 - 9.0	[7][8]
Density / Specific Gravity	1.50 - 1.74 g/cm ³	[1][3][6]
Solubility	Insoluble in water	[2][7]
Oil Absorption	40 - 69 g/100g	[1][3][6]
Heat Resistance	120°C - 150°C	[1][3][6][8]
Light Fastness	6 - 7 (on a scale of 1-8)	[3][8]

Toxicological Information

Detailed toxicological data for **Pigment Red 21** is limited in publicly available literature. Most safety data sheets report "no data available" for acute toxicity endpoints.[4] However, some sources indicate potential health risks associated with prolonged exposure.

Table 2: Summary of Toxicological Data

Endpoint	Finding	References
Acute Oral Toxicity	No data available	[4]
Acute Dermal Toxicity	No data available	[4]
Acute Inhalation Toxicity	No data available	[4]
Skin Corrosion/Irritation	Not expected to be an irritant under normal conditions. Prolonged contact may cause sensitization in some individuals.	[2][5]
Serious Eye Damage/Irritation	Contact with nuisance particulate may cause eye irritation.	[5]
Respiratory or Skin Sensitization	Skin contact can cause sensitization reactions in some individuals.	[2]
Germ Cell Mutagenicity	No data available	[4]
Carcinogenicity	No conclusive evidence of carcinogenic effects from IARC or EPA. One chronic feeding study observed no carcinogenic effect.	[2][5]
Specific Target Organ Toxicity	Inhalation of dust may lead to respiratory irritation.	[2]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Pigment Red 21** are not available in the reviewed sources. The summary findings are based on statements in secondary safety literature, which do not provide methodologies for the cited studies (e.g., the chronic feeding study).[5]

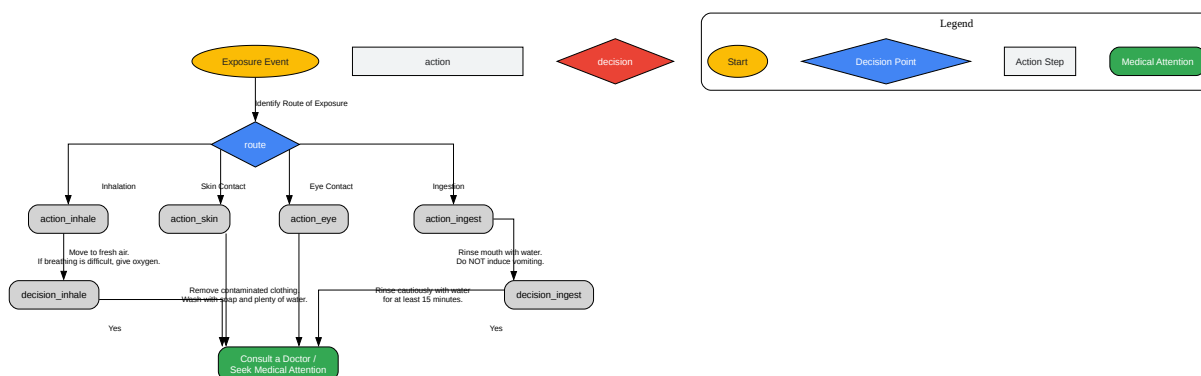
Hazard Identification and Classification

Pigment Red 21 is generally not classified as a hazardous substance according to GHS and OSHA standards.[4][5][9] However, as a fine powder, it can pose a risk of dust explosion and may cause mechanical irritation.

- Primary Hazards:
 - Inhalation: Inhalation of dust may cause respiratory irritation.[2]
 - Skin Contact: Prolonged or repeated contact may cause skin sensitization in susceptible individuals.[2]
 - Eye Contact: Direct contact may cause mechanical irritation.[5]
 - Physical Hazard: As with many organic powders, there is a risk of dust explosion if dispersed in air in sufficient concentration and exposed to an ignition source.[5]

First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure. The following diagram outlines the decision-making process for first aid.



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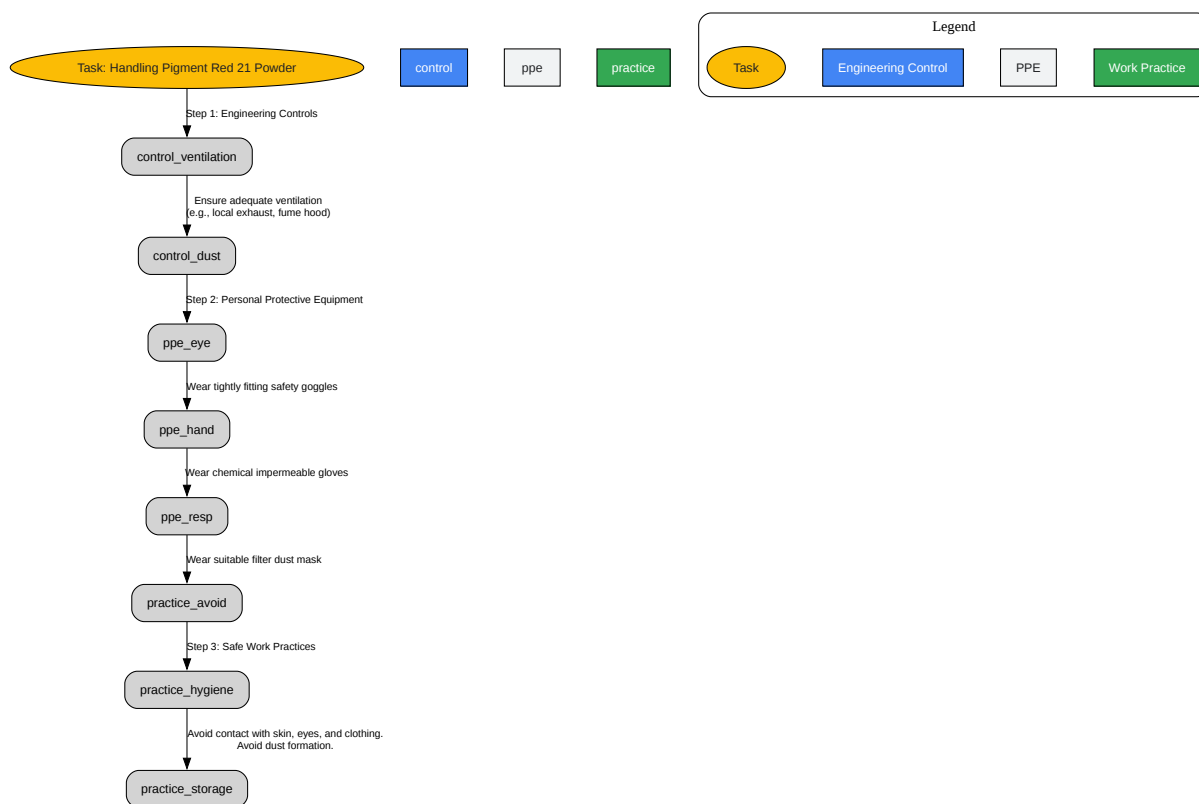
First Aid Decision Workflow for **Pigment Red 21** Exposure.

Handling, Storage, and Spill Response

Proper handling and storage procedures are essential to minimize exposure risk and maintain product integrity.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to safe handling involves engineering controls, administrative controls, and personal protective equipment.



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Workflow for Safe Handling of **Pigment Red 21**.

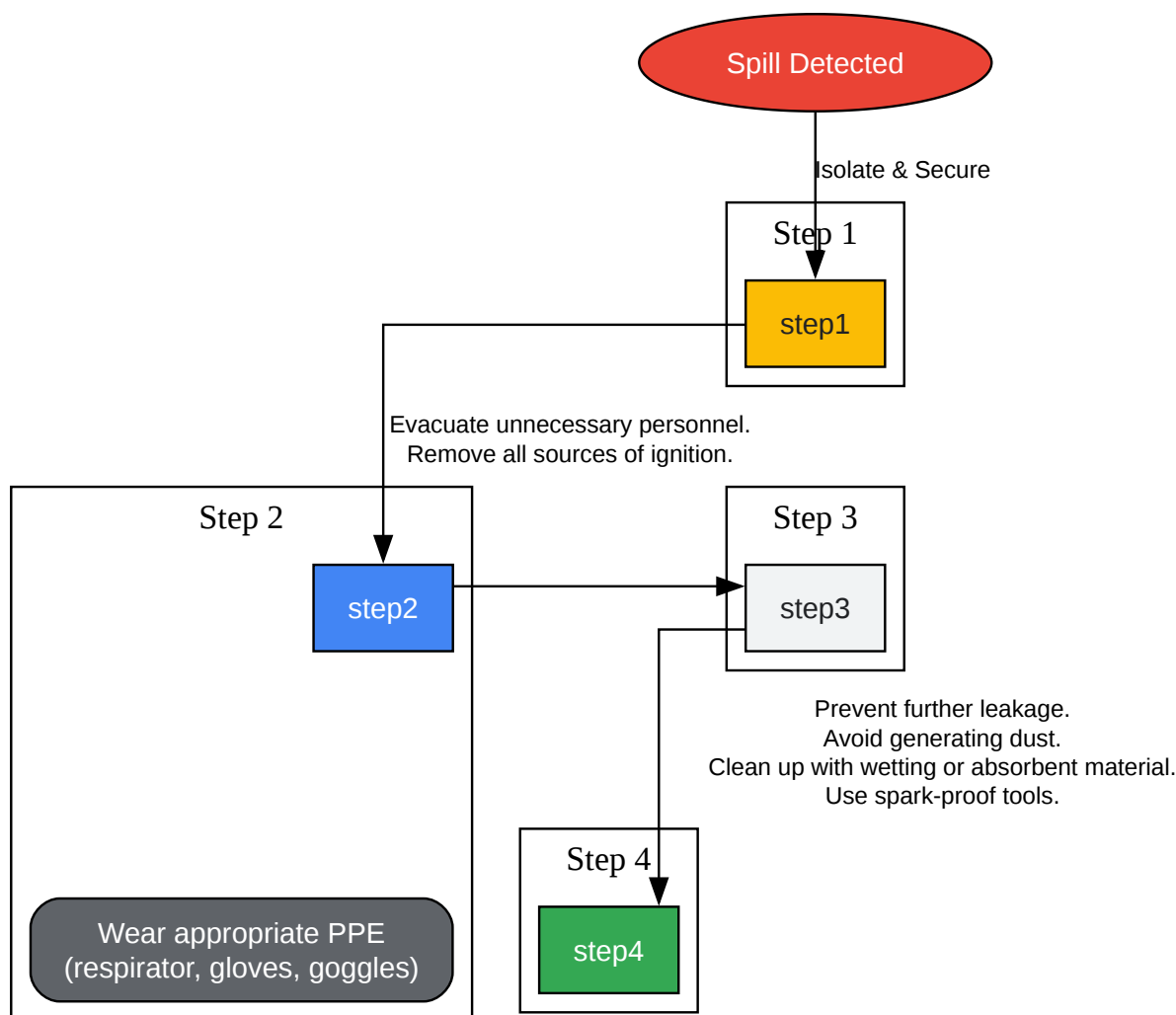
- Engineering Controls: Handle in a well-ventilated place, such as under local exhaust ventilation, to keep airborne levels low.[4][10]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
 - Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber).[4][5]
 - Respiratory Protection: If dust is generated, wear a suitable dust mask or respirator.[5]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Do not eat, drink, or smoke when using this product. Wash hands before breaks and at the end of the workday.[11]

Storage

Store containers tightly closed in a dry, cool, and well-ventilated place.[2][4] Keep away from foodstuffs, beverages, and incompatible materials such as strong oxidizing agents.[2][11]

Spill Response

In the event of a spill, a clear and systematic response is necessary to ensure safety and prevent environmental contamination.



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Systematic Workflow for Spill Response.

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust and contact with skin or eyes. Wear appropriate PPE.[4]
- Environmental Precautions: Prevent further spillage if safe to do so. Do not let the product enter drains or waterways.[4]
- Cleanup Methods: Collect spillage. Sweep up or vacuum material, avoiding dust generation, and place it in a suitable, closed container for disposal.[4][10] Use spark-proof tools and

explosion-proof equipment.[4]

Fire and Explosion Hazards

Table 3: Fire and Explosion Data

Parameter	Information	References
Flammability	Non-flammable solid.	[5]
Explosion Hazard	Risk of dust explosion. Lower explosion limit: 70 g/m ³ .	[5][7]
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), alcohol-resistant foam, water mist.	[4][10]
Unsuitable Extinguishing Media	No restrictions noted.	[5]
Hazardous Combustion Products	Oxides of carbon (CO, CO ₂), nitrogen oxides (NO _x), hydrogen chloride.	[11][12]
Firefighting Instructions	Wear self-contained breathing apparatus (SCBA) and full protective clothing.	[4][10]

Conclusion

Pigment Red 21 is an organic pigment with low acute toxicity and is not classified as a hazardous substance under normal conditions of use. The primary risks are associated with the inhalation of dust, which can cause respiratory irritation, and the potential for skin sensitization with prolonged contact. Standard industrial hygiene practices, including the use of engineering controls and appropriate personal protective equipment, are sufficient to ensure safe handling. While detailed, publicly available toxicological studies are lacking, the existing safety data indicates a manageable hazard profile for research and industrial applications.

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